

storage conditions prevent polymerization 2-(Vinylloxy)ethanol

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Compound Focus: 2-(Vinylloxy)ethanol

CAS No.: 764-48-7

Cat. No.: S563808

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Storage and Handling Parameters

The following table summarizes the critical parameters for safely storing **2-(Vinylloxy)ethanol**. Adhering to these conditions is essential to prevent dangerous polymerization.

Parameter	Specification	Rationale & Notes
Shelf Life	12 months (under proper storage conditions) [1]	Stability is guaranteed only when storage guidelines are followed.
Inhibitor System	Required (specific type not detailed in search results)	Prevents self-polymerization. Confirm presence before storage.
Atmosphere	Air-containing headspace (never inert) [2]	Oxygen is required for inhibitors like MEHQ to function.
Temperature	Cool; specific range not stated. Avoid freezing & high temps [2]	Freezing can concentrate inhibitor, leading to violent polymerization upon thawing. High temperatures accelerate polymerization.
Container Material	Compatible with corrosive substances [2]	Avoid unalloyed steel, copper, and brass to prevent catalytic polymerization [2].

Troubleshooting Common Scenarios

Here are some frequently asked questions and guidance for addressing common issues.

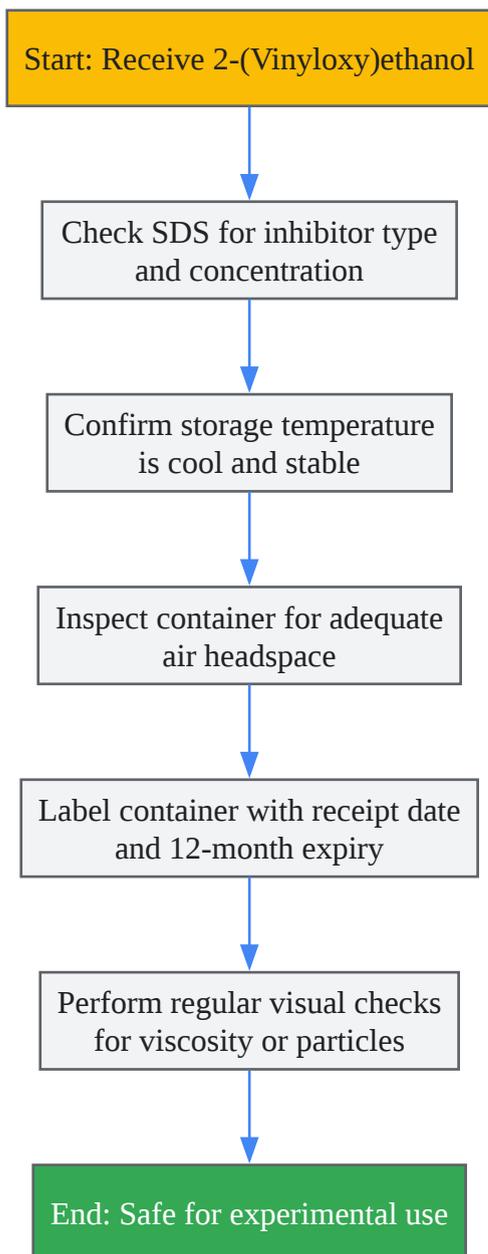
- **FAQ: Why must I never store 2-(Vinylloxy)ethanol under an inert atmosphere like nitrogen or argon?** The inhibitor commonly used for vinyl and acrylic monomers (e.g., MEHQ) requires oxygen to function. An inert atmosphere depletes oxygen, rendering the inhibitor ineffective and allowing polymerization to begin [2].
- **FAQ: What should I do if the liquid has partially or fully frozen? Do not apply direct heat or steam.** A partially frozen container is hazardous because the inhibitor concentrates in the unfrozen liquid. Rapid or improper thawing can cause violent polymerization. Thaw slowly at room temperature (not exceeding 35°C / 95°F) and ensure the entire contents are liquid and mixed before use [2].
- **FAQ: I suspect the inhibitor in my sample is depleted. What are the signs, and what should I do?** Signs may include an increase in viscosity, the formation of gel-like particles, or a noticeable rise in temperature without external heating. **Do not open the container.** Quarantine the material following your institution's hazardous material procedures for reactive chemicals and contact your safety officer for disposal.

Safety and Best Practices Summary

- **Inhibitor Check:** Always verify the presence and type of inhibitor in the material safety data sheet (MSDS/SDS) before storing or using the chemical [1].
- **Oxygen Maintenance:** Periodically check containers in long-term storage to ensure they are properly sealed and have an air headspace. For drums, agitation or recirculation may be needed to replenish dissolved oxygen [2].
- **Material Compatibility:** Use storage containers and transfer equipment made of appropriate materials such as stainless steel or specific plastics that are resistant to corrosion [2].

Experimental Workflow for Storage Condition Verification

For research integrity, consistently verifying that your storage conditions prevent polymerization is crucial. The following diagram outlines a logical workflow for this process.



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References

1. Ethylene glycol monovinyl ether | CAS 764-48-7 | Connect Chemicals [connectchemicals.com]

2. Acrylic acid (HSG 104, 1997) [inchem.org]

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